

Application Notes and Protocols: Preparation of Abemaciclib-D5 Stock and Working Solutions

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Compound of Interest

Compound Name: Abemaciclib-D5

Cat. No.: B13843999

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Introduction

Abemaciclib is a selective inhibitor of cyclin-dependent kinase 4 (CDK4) and 6 (CDK6), crucial regulators of the cell cycle. Its deuterated analog, **Abemaciclib-D5**, is an essential tool in pharmacokinetic and metabolic studies, often used as an internal standard in mass spectrometry-based analyses.^{[1][2][3]} Proper preparation of stock and working solutions is critical for ensuring experimental accuracy and reproducibility. This document provides a detailed protocol for the preparation of **Abemaciclib-D5** solutions for research applications.

Materials and Equipment

- **Abemaciclib-D5** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

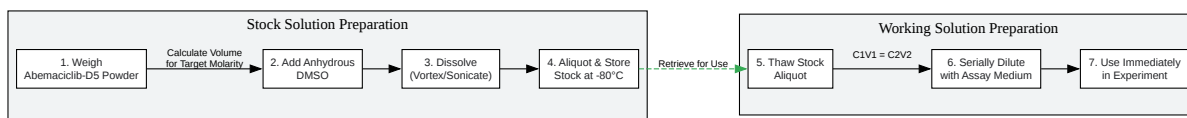
Chemical and Physical Properties

The following table summarizes the key quantitative data for **Abemaciclib-D5** and its non-deuterated counterpart, Abemaciclib.

Property	Abemaciclib-D5	Abemaciclib (for reference)
CAS Number	1809251-51-1[4]	1231929-97-7[5]
Molecular Formula	C ₂₇ H ₂₇ D ₅ F ₂ N ₈	C ₂₇ H ₃₂ F ₂ N ₈
Molecular Weight	511.62 g/mol	506.59 g/mol
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Dimethyl sulfoxide (DMSO)
Solubility in DMSO	Similar to Abemaciclib	≥ 5 mg/mL (9.87 mM)
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months. Protect from light.	-20°C for up to 1 month; -80°C for up to 6 months. Protect from light.

Experimental Workflow

The overall process for preparing stock and working solutions of **Abemaciclib-D5** is outlined in the diagram below.



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Caption: Workflow for **Abemaciclib-D5** stock and working solution preparation.

Experimental Protocols

5.1 Protocol for Preparing a 10 mM **Abemaciclib-D5** Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO.

- Preparation: Put on appropriate PPE. Ensure the analytical balance is calibrated and level.
- Weighing: Carefully weigh out a precise amount of **Abemaciclib-D5** powder. For example, weigh 1 mg of the compound into a sterile microcentrifuge tube.
- Solvent Calculation: Calculate the volume of DMSO required to achieve a 10 mM concentration using the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} * \text{Molarity (mol/L)})$$

- For 1 mg (0.001 g) of **Abemaciclib-D5** (MW = 511.62 g/mol):
- $\text{Volume (L)} = 0.001 \text{ g} / (511.62 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.0001954 \text{ L}$
- $\text{Volume (}\mu\text{L)} = 195.4 \mu\text{L}$
- Dissolution: Add the calculated volume (195.4 μL) of anhydrous DMSO to the tube containing the **Abemaciclib-D5** powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If particulates remain, sonicate the solution in a water bath for 5-10 minutes. Visually inspect the solution against a light source to ensure complete dissolution.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month). Always protect the solution from light.

5.2 Protocol for Preparing Working Solutions

Working solutions are prepared by diluting the high-concentration stock solution into the appropriate cell culture medium or assay buffer.

- Thawing: Remove one aliquot of the 10 mM **Abemaciclib-D5** stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution Calculation: Use the $C_1V_1 = C_2V_2$ formula to calculate the volume of stock solution needed for your desired working concentration.
 - C_1 = Concentration of the stock solution (e.g., 10 mM or 10,000 μ M)
 - V_1 = Volume of the stock solution to be determined
 - C_2 = Desired final concentration of the working solution (e.g., 10 μ M)
 - V_2 = Final volume of the working solution (e.g., 1 mL or 1000 μ L)
 - Example: To prepare 1 mL of a 10 μ M working solution:
 - $V_1 = (C_2 * V_2) / C_1$
 - $V_1 = (10 \mu\text{M} * 1000 \mu\text{L}) / 10,000 \mu\text{M} = 1 \mu\text{L}$
- Preparation: Add the calculated volume (1 μ L) of the 10 mM stock solution to 999 μ L of the desired cell culture medium or buffer.
- Mixing: Mix thoroughly by gentle pipetting or brief vortexing. Avoid vigorous vortexing that could cause protein denaturation in media containing serum.
- Usage: Use the freshly prepared working solution immediately for your experiments to ensure stability and potency. Do not store aqueous working solutions for extended periods.

Safety Precautions

- **Abemaciclib-D5** is intended for research use only.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for complete handling and safety information.

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